

Ecotoxicity of Disperse Blue 85 in Aquatic Environments: A Technical Guide

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B1198607

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Disclaimer: Despite a comprehensive search of publicly available scientific literature and regulatory databases, specific quantitative ecotoxicity data (e.g., LC50, EC50, NOEC values) for **Disperse Blue 85** (C.I. 11370; CAS 12222-82-2) in aquatic organisms was not found. The following guide provides a comprehensive overview of the ecotoxicity of disperse dyes as a class, with comparative data from other Disperse Blue dyes, and outlines standardized protocols for assessing the aquatic toxicity of **Disperse Blue 85**.

Introduction to Disperse Dyes and Environmental Concerns

Disperse dyes are a class of synthetic organic colorants with low water solubility, primarily used for dyeing hydrophobic fibers such as polyester and acetate.[1] Their persistence and potential for bioaccumulation in aquatic ecosystems are of significant environmental concern.[2][3] Effluents from textile manufacturing and dyeing facilities are a primary route of entry for these dyes into aquatic environments.[3] The complex aromatic structure of many disperse dyes makes them resistant to biodegradation, and they can be toxic to aquatic life.[4]

Ecotoxicological Profile of Disperse Dyes

The ecotoxicity of disperse dyes is attributed to their chemical structure, which can interfere with biological processes in aquatic organisms.[5] Due to their low water solubility, they can persist in sediment and bioaccumulate in the tissues of aquatic organisms.[6] Some disperse dyes have been shown to be toxic to fish, invertebrates, and algae at low concentrations.[7][8]

Mechanisms of Toxicity

While specific mechanistic studies on **Disperse Blue 85** are not available, the toxicity of disperse dyes, in general, can be attributed to several factors:

- **Narcosis:** The non-polar nature of many disperse dyes can lead to their accumulation in the lipid-rich tissues of aquatic organisms, causing non-specific toxicity (narcosis).
- **Reactive Oxygen Species (ROS) Formation:** Some azo dyes can be metabolized to aromatic amines, which can induce oxidative stress through the generation of ROS. This can lead to cellular damage.
- **Endocrine Disruption:** Certain disperse dyes have been identified as potential endocrine disruptors, interfering with the hormonal systems of aquatic organisms.[\[9\]](#)

Quantitative Ecotoxicity Data for Disperse Dyes

As previously stated, specific ecotoxicity data for **Disperse Blue 85** is not readily available. However, data for other Disperse Blue dyes can provide an indication of the potential toxicity of this class of compounds.

Dye Name	Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Disperse Blue 3	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	0.5 - 1.0	[9]
Disperse Blue 79	Daphnia magna (Water Flea)	EC50	48 h	4.5	[10]
Disperse Blue 79:1	Daphnia magna (Water Flea)	EC50	24 h	16	[10]
Disperse Blue 79:1	Oncorhynchus mykiss (Rainbow Trout)	NOEC	122 days	≥ 0.0048	[9]
Disperse Blue 291	Pimephales promelas (Fathead Minnow)	LC50	96 h	0.0675	[5] [8]

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes an effect (e.g., immobilization) in 50% of the test organisms. NOEC: The No-Observed-Effect-Concentration, the highest tested concentration at which no statistically significant adverse effect is observed.

Experimental Protocols for Aquatic Ecotoxicity Testing

The following are generalized experimental protocols based on OECD guidelines for assessing the aquatic toxicity of a disperse dye such as **Disperse Blue 85**.

Acute Toxicity Test with *Daphnia magna* (OECD 202)

This test assesses the acute immobilization of *Daphnia magna* after 48 hours of exposure to the test substance.

Methodology:

- Test Organisms: *Daphnia magna* neonates (<24 hours old).
- Test Substance Preparation: Due to the low water solubility of disperse dyes, a stock solution is typically prepared using a water-soluble organic solvent (e.g., acetone, dimethylformamide) at a concentration that is non-toxic to the test organisms. The stock solution is then serially diluted with the test medium to obtain the desired test concentrations. A control group with the solvent alone is also included.
- Test Conditions:
 - Temperature: 20 ± 2 °C
 - Photoperiod: 16 hours light / 8 hours dark
 - Test vessels: Glass beakers
 - Test volume: 20 mL
 - Number of organisms per vessel: 5
 - Number of replicates per concentration: 4
- Procedure:
 - Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
 - Observations for immobilization (i.e., inability to swim) are made at 24 and 48 hours.
- Data Analysis: The 48-hour EC50 value and its 95% confidence limits are calculated using statistical methods such as probit analysis or logistic regression.

Acute Toxicity Test with Fish (OECD 203)

This test determines the acute lethal toxicity of a substance to fish over a 96-hour exposure period.

Methodology:

- **Test Organism:** A standard freshwater fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Test Substance Preparation:** Similar to the Daphnia test, a stock solution is prepared and diluted to the final test concentrations.
- **Test Conditions:**
 - **Temperature:** Maintained at a species-appropriate constant temperature (e.g., 15 ± 1 °C for rainbow trout).
 - **Photoperiod:** 16 hours light / 8 hours dark
 - **Test vessels:** Glass aquaria
 - **Test volume:** Sufficient to maintain loading rates and dissolved oxygen.
 - **Number of organisms per vessel:** 7-10
 - **Number of replicates per concentration:** 2
- **Procedure:**
 - Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system for 96 hours.
 - Mortality is recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The 96-hour LC50 value and its 95% confidence limits are calculated.

Algal Growth Inhibition Test (OECD 201)

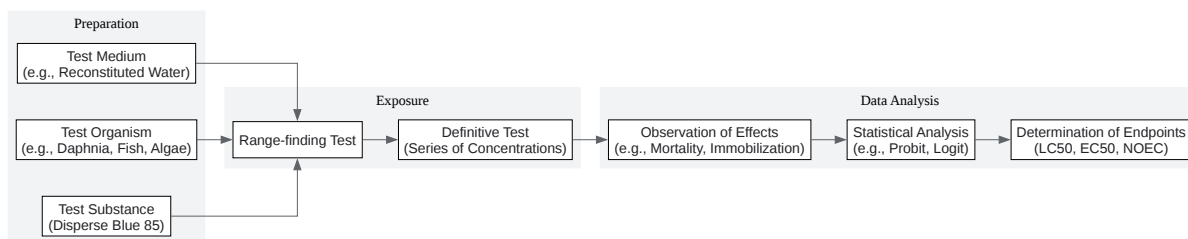
This test assesses the effect of a substance on the growth of a freshwater green alga.

Methodology:

- Test Organism: A freshwater green alga, such as *Pseudokirchneriella subcapitata*.
- Test Substance Preparation: The test substance is added to the algal growth medium.
- Test Conditions:
 - Temperature: 21-24 °C
 - Illumination: Continuous, uniform cool-white fluorescent lighting.
 - Test vessels: Glass flasks.
 - Duration: 72 hours.
- Procedure:
 - Exponentially growing algal cultures are exposed to a range of concentrations of the test substance.
 - Algal growth is measured at 24, 48, and 72 hours using methods such as cell counts or spectrophotometry.
- Data Analysis: The 72-hour EC50 value for growth rate inhibition is calculated.

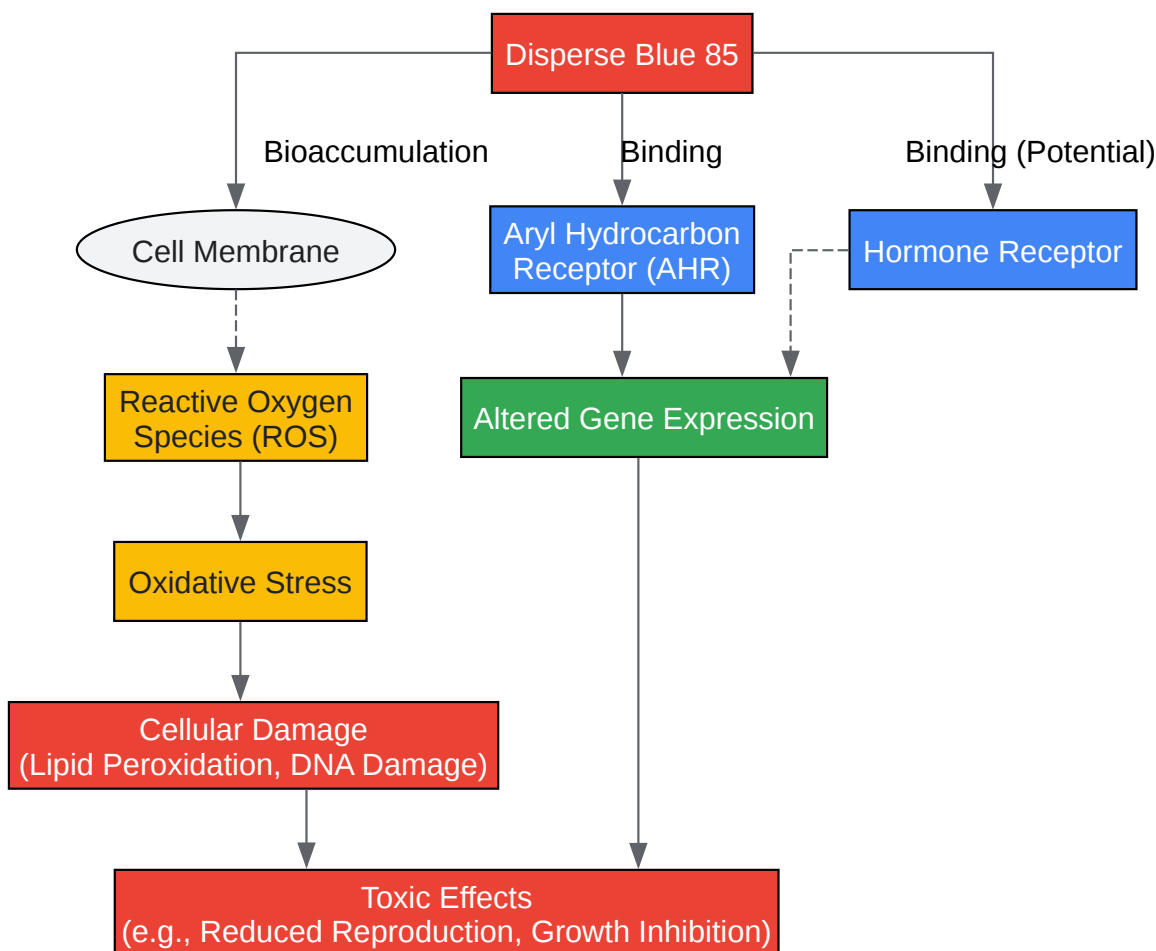
Visualizations

The following diagrams illustrate a general workflow for ecotoxicity testing and a potential signaling pathway that could be affected by disperse dyes.



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Caption: General workflow for aquatic ecotoxicity testing of disperse dyes.



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Caption: Potential signaling pathways affected by disperse dye toxicity.

Conclusion

While specific quantitative ecotoxicity data for **Disperse Blue 85** is lacking in the public domain, the general characteristics of disperse dyes suggest a potential for adverse effects in aquatic environments. The provided comparative data for other Disperse Blue dyes highlights a range of toxicities to various aquatic organisms. To accurately assess the environmental risk of **Disperse Blue 85**, it is imperative that standardized ecotoxicity tests, such as those outlined in this guide, are conducted. The results of such studies would be crucial for informing risk assessments and developing appropriate management strategies for textile industry effluents containing this dye.

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